# "Penicillin T" molecular weight and formula

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Penicillin T* |
| *Cat. No.:* | *B1218027* |

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# Penicillin T: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Penicillin T**, also known as (p-Aminobenzyl)penicillin, is a derivative of the foundational penicillin structure. While historically identified, comprehensive and recent research detailing its specific biological activities, intricate mechanisms, and clinical efficacy is limited in contemporary scientific literature. This guide provides a summary of the known molecular properties of **Penicillin T** and contextualizes its probable mechanism of action within the broader, well-established framework of the penicillin class of β-lactam antibiotics. The information herein is synthesized from available chemical data and the general principles of penicillin pharmacology, intended to serve as a foundational reference in the absence of specific in-depth studies on this particular analogue.

## Molecular Profile of **Penicillin T**

**Penicillin T** is chemically designated as (2S,5R,6R)-6-[[2-(4-aminophenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid. Its fundamental molecular characteristics are summarized below.

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| Property | Data |
|---|---|
| Molecular Formula | $C_{16}H_{19}N_3O_4S$ |
| Molecular Weight | 349.4 g/mol |
| IUPAC Name | (2S,5R,6R)-6-[[2-(4-aminophenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid |
| Synonyms | (p-Aminobenzyl)penicillin |

# General Mechanism of Action: The β-Lactam Core

The antibacterial activity of the penicillin family is conferred by the strained four-membered β-lactam ring. This electrophilic core is crucial for the inhibition of bacterial cell wall synthesis. The generally accepted mechanism of action for penicillins, which is presumed for **Penicillin T**, is detailed below.

## Inhibition of Peptidoglycan Synthesis

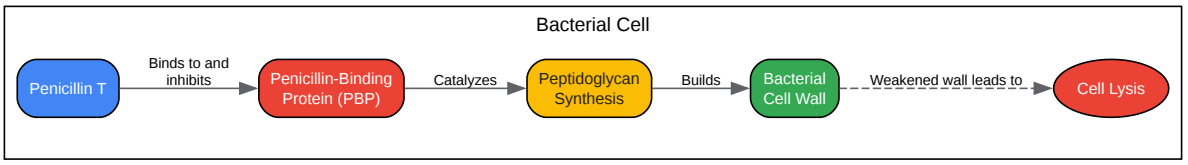
Penicillins act by acylating the active site of penicillin-binding proteins (PBPs), which are bacterial enzymes essential for the final steps of peptidoglycan synthesis. Peptidoglycan, a critical component of the bacterial cell wall, provides structural integrity and protection against osmotic lysis.

The key steps in this process are:

- Target Recognition: Penicillins mimic the D-alanyl-D-alanine moiety of the peptidoglycan precursor.
- Acylation of PBPs: The strained β-lactam ring opens and forms a covalent bond with a serine residue in the active site of the PBP, rendering the enzyme inactive.
- Inhibition of Transpeptidation: The inactivation of PBPs prevents the cross-linking of peptidoglycan chains.

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- Cell Lysis: The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.




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General Mechanism of Penicillin Action

# Experimental Protocols

Due to the limited availability of recent and detailed experimental studies specifically on **Penicillin T**, this section outlines generalized protocols commonly used in the evaluation of penicillin-class antibiotics. These methodologies would be applicable for future research on **Penicillin T**.

## Determination of Minimum Inhibitory Concentration (MIC)

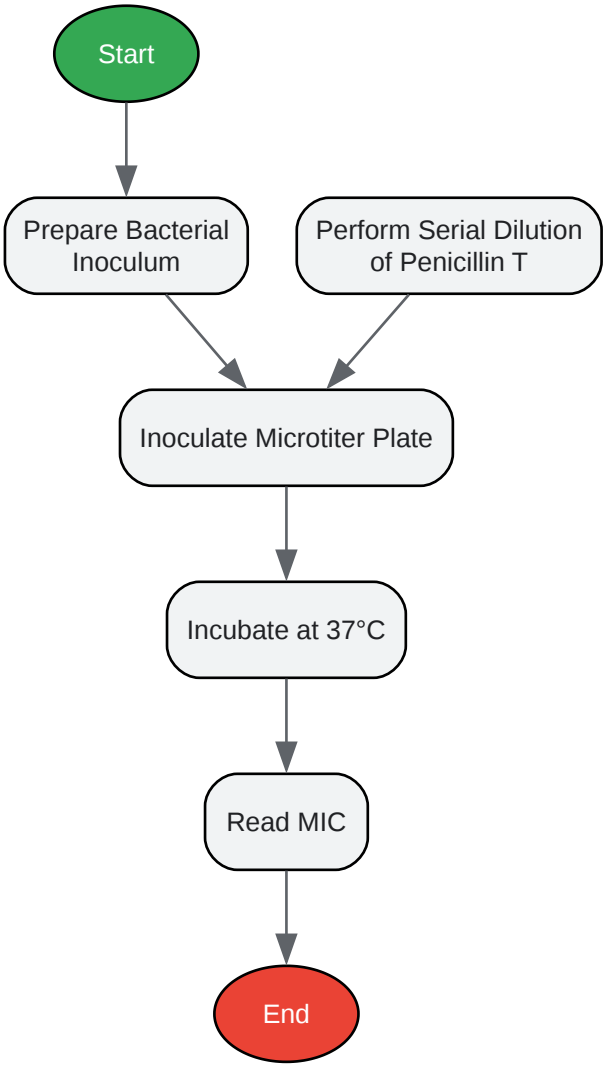
The MIC is the lowest concentration of an antimicrobial that inhibits the visible growth of a microorganism after overnight incubation.

Protocol: Broth Microdilution Method

- Preparation of Bacterial Inoculum: A standardized suspension of the test bacterium (e.g., Staphylococcus aureus, Escherichia coli) is prepared to a concentration of approximately 5 x $10^5$ colony-forming units (CFU)/mL in a suitable broth medium (e.g., Mueller-Hinton broth).
- Serial Dilution of **Penicillin T**: A two-fold serial dilution of **Penicillin T** is prepared in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the bacterial suspension.

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- Incubation: The plate is incubated at 37°C for 18-24 hours.
- Reading Results: The MIC is determined as the lowest concentration of **Penicillin T** at which no visible bacterial growth is observed.




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